

The Discovery and Enduring Utility of 2,6-Dihydroxybenzoic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Dihydroxybenzoic Acid

Cat. No.: B147525

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

2,6-Dihydroxybenzoic acid, also known as γ -resorcylic acid, is a significant organic compound with a rich history rooted in the development of aromatic chemistry. Though its own biological activity is modest, it serves as a crucial intermediate in the synthesis of a wide array of pharmaceuticals, agrochemicals, and dyes. This technical guide provides an in-depth exploration of the discovery, historical synthesis, and modern preparative methods for **2,6-dihydroxybenzoic acid**. It includes a compilation of its physicochemical properties, detailed experimental protocols for key syntheses, and an overview of its role as a secondary metabolite and precursor to bioactive molecules.

Introduction

2,6-Dihydroxybenzoic acid (2,6-DHBA) is a dihydroxybenzoic acid characterized by hydroxyl groups at the 2 and 6 positions of the benzene ring relative to the carboxyl group.^[1] This substitution pattern confers unique chemical properties that have been exploited in organic synthesis for over a century. Its historical context is intertwined with the study of resorcinol and its derivatives, a class of compounds that has been pivotal in the advancement of synthetic organic chemistry.^[2] Today, 2,6-DHBA continues to be a valuable building block in the development of novel chemical entities with diverse applications.^[3]

History of Discovery and Synthesis

The initial discovery of **2,6-dihydroxybenzoic acid**, then referred to as γ -resorcylic acid, is credited to Senhofer and Brunner in 1879.[2] They first prepared the compound in a low yield via the carboxylation of resorcinol.[2] For many years, the synthesis of γ -resorcylic acid remained a challenge, with methods such as that developed by Mauthner from m-dinitrobenzene providing only a modest 12% overall yield.[2]

A significant advancement in the preparation of **2,6-dihydroxybenzoic acid** was reported in 1952 by Cartwright, Jones, and Marmion.[2] Their work, aimed at producing sodium γ -resorcylate for clinical testing in cases of rheumatic fever, established a more efficient synthetic route starting from 2,6-dihydroxyacetophenone.[2] This method involved methylation, followed by hypochlorite oxidation and subsequent demethylation, achieving a remarkable 91% yield.[2]

The traditional method for synthesizing resorcylic acids, including the 2,6-isomer, often involves the Kolbe-Schmitt reaction, where an alkali metal salt of resorcinol is carboxylated with carbon dioxide under heat and pressure.[3] However, this reaction typically yields a mixture of isomers, primarily the 2,4- and **2,6-dihydroxybenzoic acids**, necessitating separation.

Physicochemical Properties

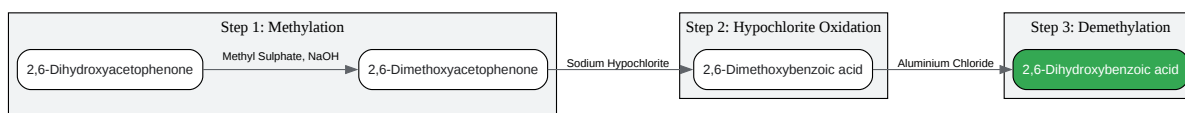
2,6-Dihydroxybenzoic acid is an off-white crystalline powder with the chemical formula $C_7H_6O_4$ and a molecular weight of 154.12 g/mol .[1][4] A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₆ O ₄	[1]
Molecular Weight	154.12 g/mol	[1]
Appearance	Off-white crystalline powder	[4]
Melting Point	165 °C (decomposes)	[4]
Solubility in Water	9560 mg/L at 25 °C	[5]
logP (o/w)	2.20	[5]
CAS Number	303-07-1	[1]
Synonyms	γ-Resorcylic acid, 2-Carboxyresorcinol	[1]

Experimental Protocols

Synthesis of 2,6-Dihydroxybenzoic Acid via the Method of Cartwright, Jones, and Marmion (1952)

This synthesis provides a high-yield route to **2,6-dihydroxybenzoic acid** from 2,6-dihydroxyacetophenone. The overall workflow is depicted in the diagram below.



[Click to download full resolution via product page](#)

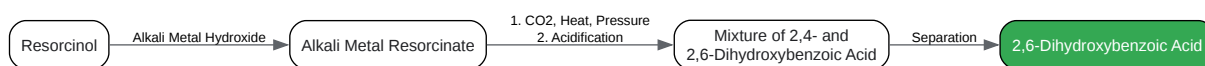
*High-yield synthesis of **2,6-dihydroxybenzoic acid**.*

Experimental Details:

- Step 1: Methylation of 2,6-Dihydroxyacetophenone. To a suspension of 2,6-dihydroxyacetophenone (133 g) in water (100 c.c.) under a nitrogen atmosphere, a solution of sodium hydroxide (140 g) in water (150 c.c.) is added. Methyl sulphate (320 g) is then introduced at a rate sufficient to maintain gentle boiling. The mixture is subsequently heated on a steam bath for 30 minutes. The product, 2,6-dimethoxyacetophenone, is obtained by distillation.[2]
- Step 2: Hypochlorite Oxidation of 2,6-Dimethoxyacetophenone. The purified 2,6-dimethoxyacetophenone is oxidized using sodium hypochlorite. It is crucial to completely remove any excess sodium hypochlorite before acidification to prevent the formation of 3-chloro-2,6-dimethoxybenzoic acid.[2]
- Step 3: Demethylation of 2,6-Dimethoxybenzoic Acid. The resulting 2,6-dimethoxybenzoic acid is demethylated using aluminium chloride to yield the final product, **2,6-dihydroxybenzoic acid**.[2]

General Kolbe-Schmitt Carboxylation of Resorcinol

This classical method produces a mixture of resorcylic acid isomers.



[Click to download full resolution via product page](#)

Kolbe-Schmitt synthesis of resorcylic acids.

Experimental Details:

A dry alkali metal salt of resorcinol is subjected to a stream of carbon dioxide under pressure and elevated temperature. The resulting product is then treated with acid to yield a mixture of 2,4- and **2,6-dihydroxybenzoic acid**. Separation of the isomers can be achieved by various methods, including fractional crystallization.

Spectroscopic Data

A summary of available spectroscopic data for the characterization of **2,6-dihydroxybenzoic acid** is presented in Table 2.

Spectroscopic Technique	Data Availability and Source
^1H NMR	Spectra available from ChemicalBook and SpectraBase.[6][7]
^{13}C NMR	Data available in various chemical databases.
Mass Spectrometry	GC-MS data available in the NIST Mass Spectrometry Data Center.[1]
Infrared (IR)	FTIR spectra available from various sources.[1]
Raman Spectroscopy	Data available in chemical databases.[1]

Biological Significance and Applications

2,6-Dihydroxybenzoic acid is a naturally occurring secondary metabolite found in some plants and microorganisms.[8] Its own biological activity, such as DPPH radical scavenging and antimicrobial effects, is considered relatively weak.[9] However, its importance lies in its role as a precursor to more complex and biologically active molecules. For instance, it is a key component of certain resorcylic acid lactones, a class of fungal polyketides that exhibit a broad range of biological activities, including anticancer properties.[10]

In the field of synthetic chemistry, **2,6-dihydroxybenzoic acid** is a valuable intermediate for the production of various agrochemicals, pharmaceuticals, and dyes, owing to the reactivity of its phenolic hydroxyl and carboxylic acid groups.[3]

Conclusion

2,6-Dihydroxybenzoic acid, since its initial low-yield synthesis in the late 19th century, has become a readily accessible and important chemical intermediate. The development of high-yield synthetic routes has facilitated its use in a variety of industrial and research applications. While not a potent bioactive molecule in its own right, its role as a foundational element in the synthesis of more complex structures underscores its enduring significance in the fields of chemistry and drug discovery. This guide has provided a comprehensive overview of its history,

synthesis, and properties to aid researchers and professionals in leveraging this versatile compound in their work.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,6-Dihydroxybenzoic Acid | C₇H₆O₄ | CID 9338 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 670. The synthesis of γ-resorcylic acid (2 : 6-dihydroxybenzoic acid) - Journal of the Chemical Society (Resumed) (RSC Publishing) [pubs.rsc.org]
- 3. CN102211995A - Preparation method of 2,6-dihydroxybenzoic acid - Google Patents [patents.google.com]
- 4. 2,6-Dihydroxybenzoic acid | 303-07-1 [chemicalbook.com]
- 5. 2,6-dihydroxybenzoic acid, 303-07-1 [thegoodscentscompany.com]
- 6. 2,6-Dihydroxybenzoic acid (303-07-1) 1H NMR [m.chemicalbook.com]
- 7. spectrabase.com [spectrabase.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. selleckchem.com [selleckchem.com]
- 10. globalresearchonline.net [globalresearchonline.net]
- To cite this document: BenchChem. [The Discovery and Enduring Utility of 2,6-Dihydroxybenzoic Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147525#discovery-and-history-of-2-6-dihydroxybenzoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com